

An In-depth Technical Guide to 5-Bromothieno[2,3-b]pyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromothieno[2,3-b]pyridine**

Cat. No.: **B1281670**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical properties and synthesis of novel heterocyclic compounds is paramount. This guide provides a detailed overview of **5-Bromothieno[2,3-b]pyridine**, a key intermediate in the synthesis of various biologically active molecules.

Core Molecular Data

The fundamental properties of **5-Bromothieno[2,3-b]pyridine** are summarized in the table below, providing a ready reference for experimental design and analysis.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrNS	PubChem
Molecular Weight	214.09 g/mol	Sigma-Aldrich
Monoisotopic Mass	212.92477 Da	PubChem[1]
SMILES	C1=CSC2=NC=C(C=C2)Br	PubChem[1]
InChIKey	YMOORGYWRBQPDZ-UHFFFAOYSA-N	PubChem[1]
CAS Number	21344-24-1	Sigma-Aldrich

Chemical Structure

The structure of **5-Bromothieno[2,3-b]pyridine**, a bicyclic heteroaromatic compound, consists of a thiophene ring fused to a pyridine ring, with a bromine atom substituted at the 5-position.

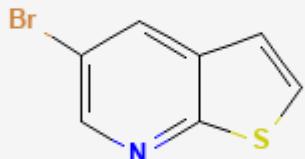


Figure 1. Chemical structure of **5-Bromothieno[2,3-b]pyridine**.

Synthesis and Experimental Protocols

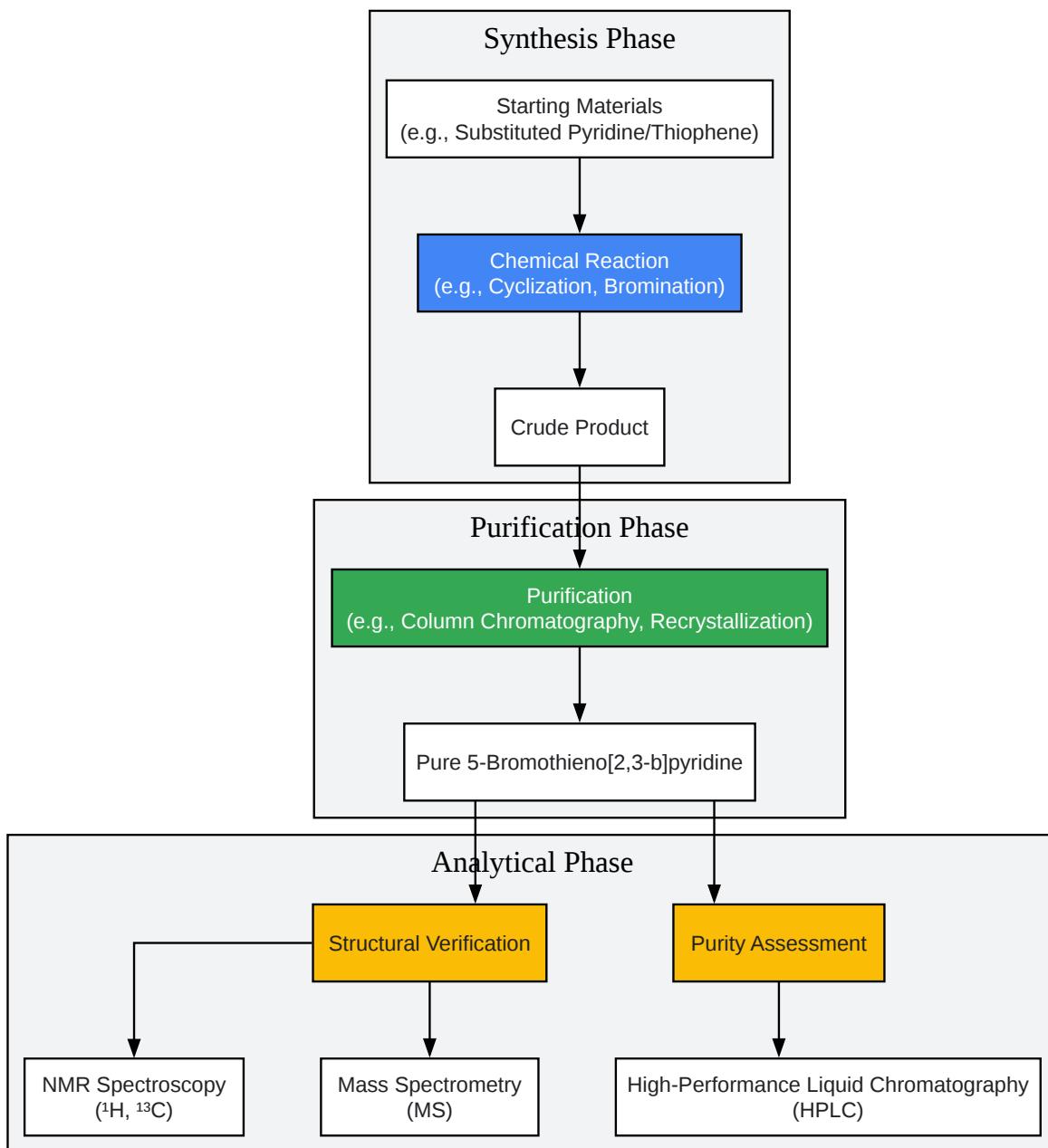
The synthesis of thieno[2,3-b]pyridine derivatives is a significant area of research due to their prevalence in medicinal chemistry. While specific, detailed experimental protocols for the direct synthesis of **5-Bromothieno[2,3-b]pyridine** are proprietary or embedded within broader synthetic schemes in the literature, a general synthetic strategy often involves the cyclization of appropriately substituted pyridine or thiophene precursors.

One common conceptual approach for the synthesis of related thieno[2,3-b]pyridines involves the reaction of a substituted 2-chloronicotinonitrile with a sulfur-containing reagent, followed by cyclization. The bromination of the thieno[2,3-b]pyridine core at a later stage is also a feasible synthetic route.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a generalized workflow for the synthesis and subsequent analysis of a target compound like **5-Bromothieno[2,3-b]pyridine**, a common sequence in

medicinal chemistry and drug development.



[Click to download full resolution via product page](#)

General workflow for synthesis and characterization.

This diagram outlines the logical progression from starting materials to the pure, analytically verified compound. Each stage represents a critical step in the chemical synthesis and quality control process, ensuring the final product meets the required specifications for further research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 5-bromothieno[2,3-b]pyridine (C₇H₄BrNS) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromothieno[2,3-b]pyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1281670#5-bromothieno-2-3-b-pyridine-structure-and-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com